

# Spectral Properties of FD-1080 Free Acid: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *FD-1080 free acid*

Cat. No.: *B15362723*

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**FD-1080 free acid** is a near-infrared (NIR-II) fluorescent dye with significant applications in in vivo imaging. Its unique spectral characteristics, operating within the second near-infrared window (1000-1700 nm), allow for deep tissue penetration and high-resolution imaging due to reduced light scattering and tissue autofluorescence. This guide provides a comprehensive overview of the spectral properties of **FD-1080 free acid**, including detailed data, experimental protocols, and visualizations to support its application in research and development.

## Core Spectral and Physicochemical Properties

The fundamental spectral and physical characteristics of **FD-1080 free acid** are summarized below. These properties are crucial for understanding its behavior in various experimental settings.

Property	Value	Reference
Excitation Maximum (Ex)	1064 nm	[1][2]
Emission Maximum (Em)	~1080 nm	[1][2][3]
Absorbance Peak	~1046 nm	[3][4]
Molecular Weight	765.31 g/mol	[2]
Quantum Yield	0.31%	[1][2]
Quantum Yield (with FBS)	5.94%	[1][2][3]
Appearance	Brown to black solid powder	[5]
Purity	>90% (HPLC, NMR)	[6]

## Detailed Spectral Data Analysis

While specific peak-by-peak data from NMR and full mass spectra are proprietary and typically provided upon purchase, the availability of this information from suppliers confirms the compound's structural integrity. The following table outlines the types of spectral data available for **FD-1080 free acid**.

Spectroscopic Method	Data Availability
<sup>1</sup> H NMR	Available in supplier datasheets[2]
RP-HPLC	Available in supplier datasheets[2]
LCMS	Available in supplier datasheets[2]

## Experimental Protocols

The following are generalized protocols for the preparation and use of **FD-1080 free acid** for in vivo imaging experiments, based on common laboratory practices.

### Preparation of Stock and Working Solutions

A critical step for reproducible results is the correct preparation of FD-1080 solutions.

- Stock Solution Preparation (e.g., 10 mM):
  - Dissolve **FD-1080 free acid** in dimethyl sulfoxide (DMSO).
  - For example, to prepare a 10 mM solution, dissolve 7.65 mg of FD-1080 (MW: 765.31) in 1 mL of DMSO.
  - Aliquot the stock solution and store it at -20°C or -80°C in the dark to prevent degradation.  
[5]
- Working Solution Preparation (e.g., 2-10 µM):
  - Dilute the stock solution with a suitable buffer, such as phosphate-buffered saline (PBS). For some applications, hot PBS may be used.[5]
  - Filter the working solution through a 0.2 µm filter to ensure sterility and remove any particulates.[5]

## In Vivo Imaging Protocol

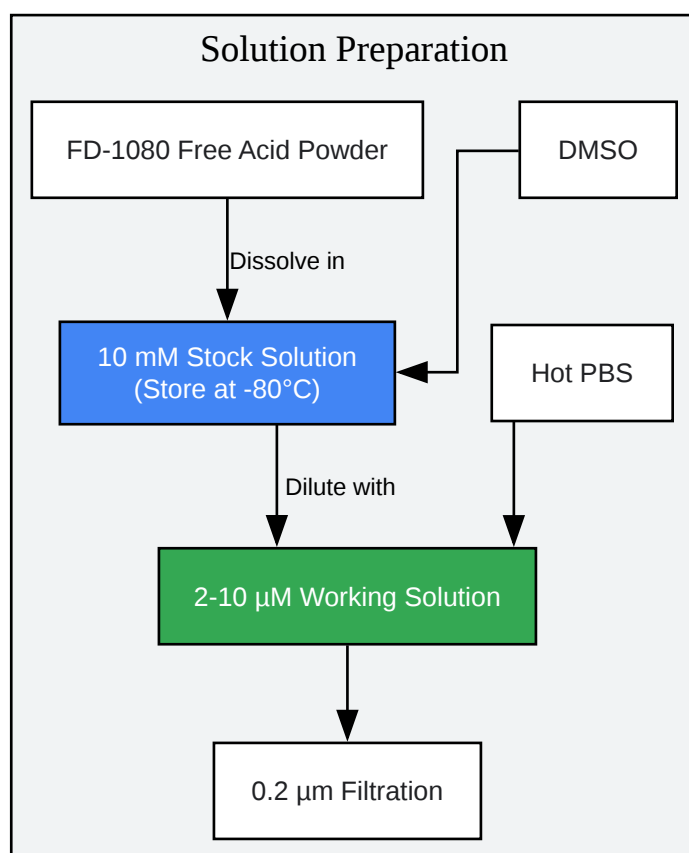
This protocol outlines a general procedure for using **FD-1080 free acid** for deep-tissue imaging in a murine model.

- Animal Preparation:
  - Anesthetize the mouse using a suitable anesthetic agent.
  - Ensure the animal's body temperature is maintained throughout the imaging procedure.
- Dye Administration:
  - Administer the FD-1080 working solution via intravenous injection. A typical dose might be 200 µL of an 80 µM solution.[5]
- Image Acquisition:
  - Allow for a circulation and distribution period of 10-20 minutes post-injection.[5]

- Use an in vivo imaging system equipped with a 1064 nm laser for excitation and appropriate filters (e.g., 1100 nm long-pass filter) to collect the emission signal.[4]
- Capture images of the target tissues or vasculature. FD-1080 has been successfully used for imaging the vasculature of the hindlimb, abdomen, and brain.[1][5]

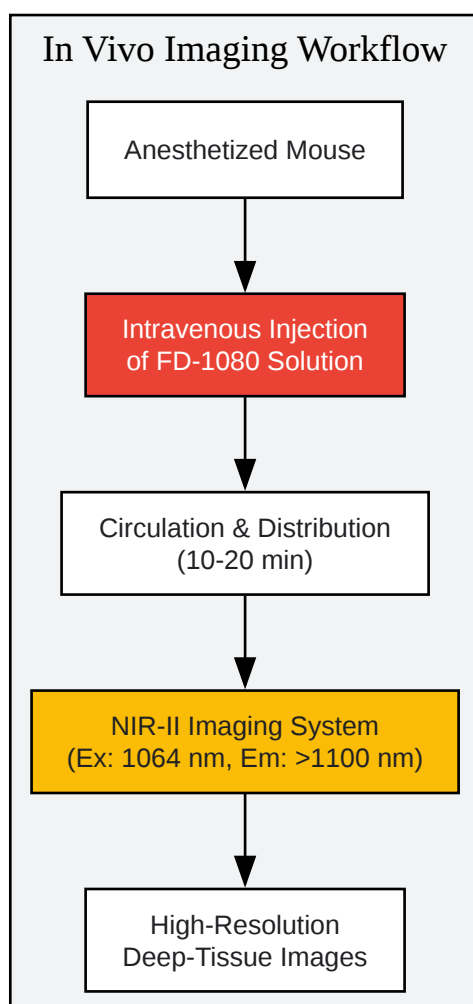
## Visualizing Experimental Workflows

The following diagrams illustrate key processes related to the use of **FD-1080 free acid**.



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Workflow for FD-1080 Solution Preparation.



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General Workflow for In Vivo Imaging with FD-1080.

## Concluding Remarks

**FD-1080 free acid** is a potent NIR-II fluorophore with superior photostability and the ability to provide high-resolution, deep-tissue bioimaging.[1][5] Its favorable spectral properties, particularly its excitation and emission in the NIR-II window, make it an invaluable tool for preclinical research. The enhanced quantum yield in the presence of serum proteins further highlights its suitability for in vivo applications.[1][2][3] Researchers utilizing FD-1080 can achieve remarkable imaging depth and clarity, advancing the understanding of complex biological processes in living organisms.

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